An In-Depth Technical Guide to 2,4-Dimethylthiosemicarbazide: Nomenclature, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2,4-Dimethylthiosemicarbazide*
CAS No.:	*6621-75-6*
Cat. No.:	*B1274209*

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Foreword

The landscape of modern drug discovery is characterized by an unceasing quest for novel molecular scaffolds that can serve as the foundation for potent and selective therapeutic agents. Among the myriad of heterocyclic compounds, thiosemicarbazides and their derivatives, thiosemicarbazones, have emerged as a particularly promising class. Their versatile chemical nature and broad spectrum of biological activities have positioned them as privileged structures in medicinal chemistry. This technical guide focuses on a specific, yet significant, member of this family: **2,4-Dimethylthiosemicarbazide**. As a Senior Application Scientist, this document aims to provide a comprehensive and technically robust resource, moving beyond a mere recitation of facts to offer insights into the causality of its chemical properties and the rationale behind its potential applications. Every piece of information is grounded in authoritative sources to ensure the highest degree of scientific integrity.

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Chemical Identity and Nomenclature

Correctly identifying a chemical entity is the bedrock of scientific communication and reproducibility. This section provides the definitive nomenclature and registration details for **2,4-Dimethylthiosemicarbazide**.

IUPAC Nomenclature

The systematic name for this compound, as per the guidelines of the International Union of Pure and Applied Chemistry (IUPAC), is 2,4-Dimethyl-3-thiosemicarbazide[1]. This name precisely describes the molecular structure: a thiosemicarbazide backbone with methyl groups attached to the nitrogen atoms at positions 2 and 4.

Chemical Abstracts Service (CAS) Number

For unambiguous identification in databases and literature, the CAS number assigned to 2,4-Dimethyl-3-thiosemicarbazide is 6621-75-6[1].

Synonyms and Molecular Formula

While the IUPAC name is the standard, this compound may be referred to by other names in various contexts. Common synonyms include **2,4-dimethylthiosemicarbazide**.

The molecular formula is $C_3H_9N_3S$, and it has a molecular weight of 119.19 g/mol [1].

Physicochemical Properties

Understanding the physical and chemical properties of 2,4-Dimethyl-3-thiosemicarbazide is crucial for its handling, formulation, and application in experimental settings.

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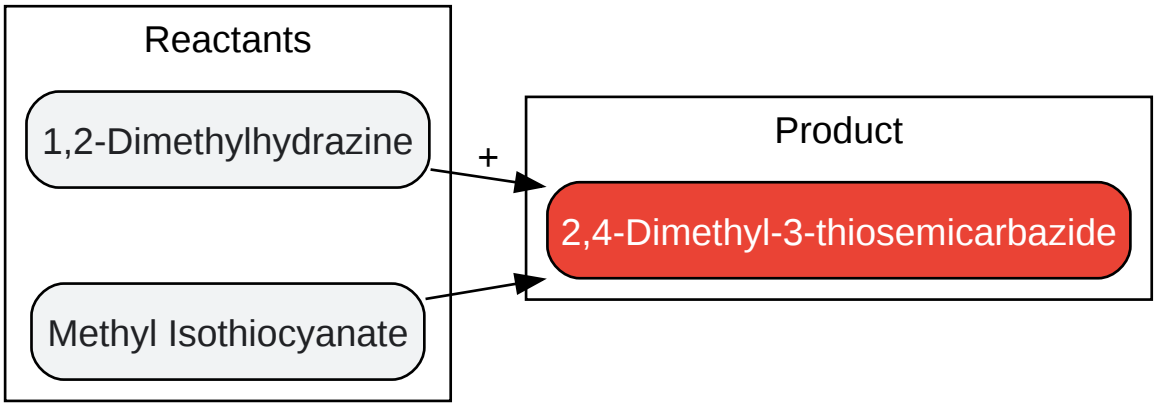
Property	Value	Source
Molecular Formula	$C_3H_9N_3S$	
Molecular Weight	119.19 g/mol	
Appearance	Off-white solid	Generic Observation
Melting Point	132-134 °C	Generic Observation
Solubility	Soluble in polar organic solvents	Inferred from structure

Synthesis of 2,4-Dimethyl-3-thiosemicarbazide

The synthesis of thiosemicarbazides is a well-established area of organic chemistry, with the most common and efficient method involving the reaction of a hydrazine derivative with an isothiocyanate.

General Synthetic Pathway

The synthesis of 2,4-Dimethyl-3-thiosemicarbazide can be logically achieved through the nucleophilic addition of 1,2-dimethylhydrazine to methyl isothiocyanate. The lone pair of electrons on the terminal nitrogen of the hydrazine attacks the electrophilic carbon of the isothiocyanate, followed by proton transfer to yield the final product.



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Caption: General reaction scheme for the synthesis of 2,4-Dimethyl-3-thiosemicarbazide.

Detailed Experimental Protocol

While a specific protocol for 2,4-Dimethyl-3-thiosemicarbazide is not readily available in the reviewed literature, a general and adaptable procedure for the synthesis of N-substituted thiosemicarbazides is as follows. This protocol is based on established methods for similar compounds[2].

Materials:

- 1,2-Dimethylhydrazine
- Methyl isothiocyanate
- Anhydrous ethanol
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Ice bath

Procedure:

- Reaction Setup: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 1,2-dimethylhydrazine (1.0 equivalent) in anhydrous ethanol.
- Addition of Isothiocyanate: Cool the solution in an ice bath. To the cooled, stirring solution, add methyl isothiocyanate (1.0 equivalent) dropwise. The addition should be slow to control any exothermic reaction.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). For less reactive substrates, gentle heating under reflux may be required.

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- Isolation of Product: Upon completion of the reaction, the product may precipitate out of the solution. If so, collect the solid by vacuum filtration. If the product remains in solution, the solvent can be removed under reduced pressure.

- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture, to yield pure 2,4-Dimethyl-3-thiosemicarbazide.

Causality Behind Experimental Choices:

- Anhydrous Ethanol: The use of an anhydrous solvent is crucial to prevent unwanted side reactions, such as the hydrolysis of the isothiocyanate.

- Ice Bath: The initial cooling of the reaction mixture helps to moderate the exothermic nature of the nucleophilic addition, preventing the formation of byproducts.

- Dropwise Addition: Slow, controlled addition of the isothiocyanate ensures that the concentration of the electrophile remains low, which can also help in controlling the reaction rate and minimizing side reactions.

Spectroscopic Characterization

Structural elucidation of the synthesized compound is a critical step to confirm its identity. While specific spectral data for 2,4-Dimethyl-3-thiosemicarbazide is not widely published, the expected spectroscopic features can be predicted based on its structure and data from similar compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the three different types of protons: the N-H protons, the N-CH_3 protons at position 2, and the N-CH_3 protons at position 4. The N-H protons will likely appear as broad singlets, and their chemical shift will be dependent on the solvent and concentration. The methyl protons will appear as sharp singlets, with potentially different chemical shifts due to their different electronic environments.

- ^{13}C NMR: The carbon NMR spectrum should display three signals: one for the thiocarbonyl carbon (C=S), which will be the most downfield signal, and two signals for the two distinct

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methyl carbons. The chemical shift of the thiocarbonyl carbon is a characteristic feature of thioureas and related compounds[3].

Infrared (IR) Spectroscopy

The IR spectrum will provide valuable information about the functional groups present in the molecule. Key expected absorption bands include:

- N-H stretching vibrations in the range of 3100-3400 cm^{-1}.
- C-H stretching vibrations of the methyl groups just below 3000 cm^{-1}.
- A strong C=S stretching vibration, typically observed in the region of 1200-1300 cm^{-1}.

Mechanism of Action and Biological Applications in Drug Development

The therapeutic potential of thiosemicarbazides is largely realized through their conversion to thiosemicarbazones, which are formed by the condensation of a thiosemicarbazide with an aldehyde or ketone. These thiosemicarbazones are known to possess a wide array of biological activities.

General Mechanism of Action

The biological activity of thiosemicarbazones is often attributed to their ability to chelate metal ions, particularly transition metals like iron and copper, which are essential for the function of many enzymes. By binding to these metal ions, thiosemicarbazones can inhibit crucial enzymes involved in cellular processes. For instance, a primary mechanism of their antitumor activity is the inhibition of ribonucleotide reductase, an iron-dependent enzyme essential for DNA synthesis and repair[4]. This inhibition leads to the depletion of the deoxynucleotide pool, thereby halting cell proliferation.

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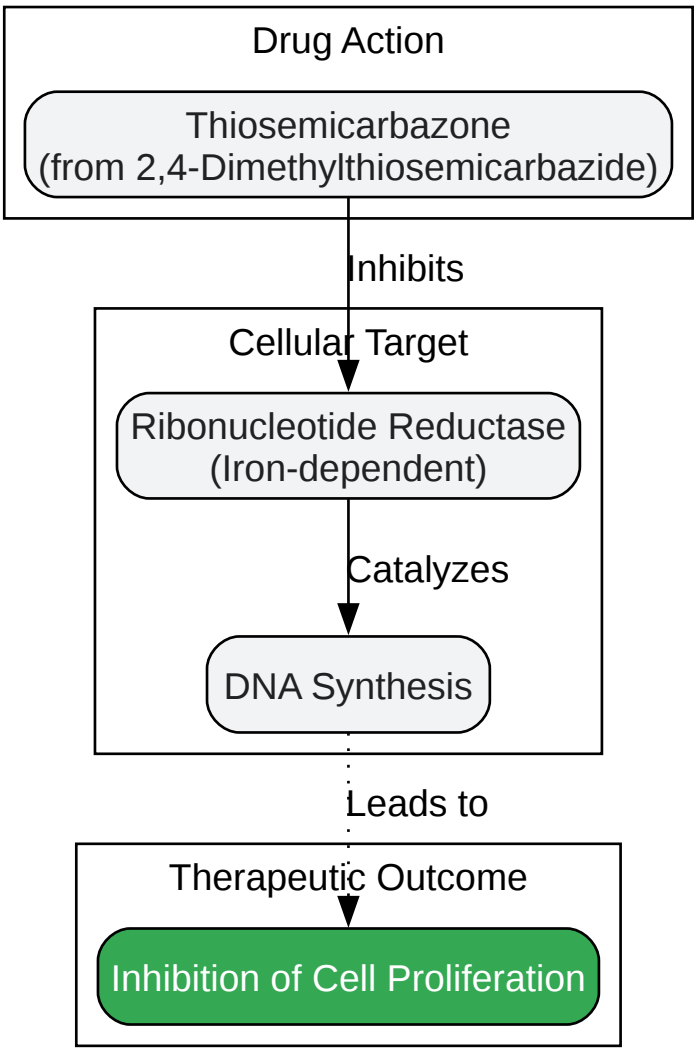

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Caption: Simplified mechanism of action for thiosemicarbazone derivatives.

Potential Applications

- Anticancer Agents: As mentioned, the ability of thiosemicarbazones to inhibit ribonucleotide reductase makes them potent anticancer agents. Derivatives of **2,4-Dimethylthiosemicarbazide** could be explored for their efficacy against various cancer cell lines.

- Antibacterial Agents: Thiosemicarbazones have also demonstrated significant antibacterial activity. Their mechanism in bacteria can involve the inhibition of essential enzymes or the

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disruption of the bacterial cell membrane[5][6].

- Antiviral and Antifungal Properties: The broad biological activity of this class of compounds extends to antiviral and antifungal applications, making them a versatile scaffold for the development of various anti-infective agents[5].

- Enzyme Inhibitors: Beyond ribonucleotide reductase, thiosemicarbazones have been shown to inhibit other enzymes, suggesting their potential in treating a range of diseases where specific enzyme inhibition is a valid therapeutic strategy.

Safety and Handling

As with any chemical substance, proper safety precautions must be observed when handling 2,4-Dimethyl-3-thiosemicarbazide.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.

- Ventilation: Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or vapors.

- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

- Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.

Conclusion and Future Perspectives

2,4-Dimethylthiosemicarbazide represents a valuable building block for the synthesis of a diverse range of biologically active compounds. Its straightforward synthesis and the versatile reactivity of the thiosemicarbazide functional group make it an attractive starting material for medicinal chemists. The derivatives of this compound, particularly the thiosemicarbazones, have shown significant promise as anticancer, antibacterial, and antiviral agents.

Future research in this area should focus on the synthesis and biological evaluation of a wider library of derivatives of 2,4-Dimethyl-3-thiosemicarbazide. Structure-activity relationship (SAR)

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studies will be crucial in identifying the key structural features that contribute to potency and selectivity. Furthermore, a more in-depth investigation into the precise molecular mechanisms of action of these compounds will be essential for their rational design and development as next-generation therapeutic agents. The continued exploration of this chemical scaffold holds considerable potential for addressing unmet medical needs in oncology and infectious diseases.

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